

Essential Safety and Logistical Information for Handling 10(Z)-Heptadecenyl Acetate

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Compound of Interest

Compound Name: 10(Z)-Heptadecenyl acetate

Cat. No.: B15549657

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount for ensuring a secure and compliant laboratory environment. This guide provides essential procedural information for the safe management of **10(Z)-Heptadecenyl acetate**, a pheromone acetate, from acquisition to disposal.

Physicochemical and Safety Data

Quantitative data for **10(Z)-Heptadecenyl acetate** is not readily available in public safety documents. The following tables provide known values for the compound and reference data from structurally similar acetate esters. This information should be used as a guideline for safe handling, with the understanding that specific properties may vary.

Table 1: Physicochemical Properties of **10(Z)-Heptadecenyl Acetate** and Related Compounds

Property	10(Z)-Heptadecenyl Acetate	6-Heptenyl Acetate (similar chain length)	Heptyl Acetate (similar functional group)
CAS Number	73010-82-9[1]	Not specified	112-06-1[2][3]
Molecular Formula	C ₁₉ H ₃₆ O ₂ [1]	C ₉ H ₁₆ O ₂	C ₉ H ₁₈ O ₂
Molecular Weight	296.49 g/mol [1]	156.22 g/mol	158.24 g/mol
Physical State	Liquid (assumed)	Liquid	Liquid
Appearance	Not specified	Colorless to Slightly Pale Yellow	Not specified
Boiling Point	Not specified	74°C / 1.50 kPa	192 - 193 °C[2]
Melting Point	Not specified	Not specified	-50.2 °C[2]
Flash Point	Not specified	Not specified	Not specified
Solubility in Water	Insoluble (estimated)	No data available	Not specified
Storage Temperature	Freezer[1]	Not specified	See product label[2]

Disclaimer: Data for 6-Heptenyl Acetate and Heptyl Acetate is provided for reference due to the lack of a comprehensive Safety Data Sheet (SDS) for **10(Z)-Heptadecenyl acetate**. Always consult the supplier's specific safety information.

Table 2: Hazard Information and Personal Protective Equipment (PPE)

Hazard Category	10(Z)-Heptadecenyl Acetate (Anticipated)	General Acetate Esters
Acute Toxicity	No data available. Assumed to be low, but caution is advised.	Generally low, but can cause irritation upon contact.
Skin Corrosion/Irritation	May cause skin irritation upon prolonged or repeated contact.	May cause mild skin irritation.
Eye Damage/Irritation	May cause eye irritation.	Can cause serious eye irritation.
Engineering Controls	Handle in a well-ventilated area, preferably in a fume hood. [4]	Use local exhaust ventilation or handle in a fume hood.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	Safety glasses or goggles are recommended.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Wear protective gloves.
Skin and Body Protection	Lab coat. Protective clothing as needed to prevent skin contact.	Lab coat and appropriate protective clothing.
Respiratory Protection	Not typically required under normal use with adequate ventilation. A vapor respirator may be necessary if aerosols are generated or ventilation is inadequate.	Not generally needed with good ventilation.

Operational Plan for Safe Handling

A systematic approach is crucial to minimize exposure and ensure safety when working with **10(Z)-Heptadecenyl acetate**.

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify the label information matches the order.
- Store the compound in a freezer as recommended.[1]
- Keep the container tightly closed and in a well-ventilated area.

2. Preparation and Handling:

- All handling should be performed in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.[4]
- Before handling, ensure all necessary PPE is donned correctly.
- Avoid direct contact with skin and eyes.[4]
- Use appropriate tools (e.g., spatulas, pipettes) to handle the material and avoid cross-contamination.
- If heating is required, use a water bath or heating mantle with temperature control. Avoid open flames.[5]

3. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.
- Collect the absorbed material into a suitable, labeled container for disposal.
- For larger spills, evacuate the area and follow institutional emergency procedures.
- Ensure adequate ventilation during cleanup.
- Remove all sources of ignition.[4]

Disposal Plan

Proper disposal of **10(Z)-Heptadecenyl acetate** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Collection:

- All materials contaminated with **10(Z)-Heptadecenyl acetate**, including unused product, absorbent materials from spills, and contaminated disposable PPE, should be considered chemical waste.
- Collect waste in a clearly labeled, sealed, and chemically compatible container.[\[4\]](#)

2. Storage of Waste:

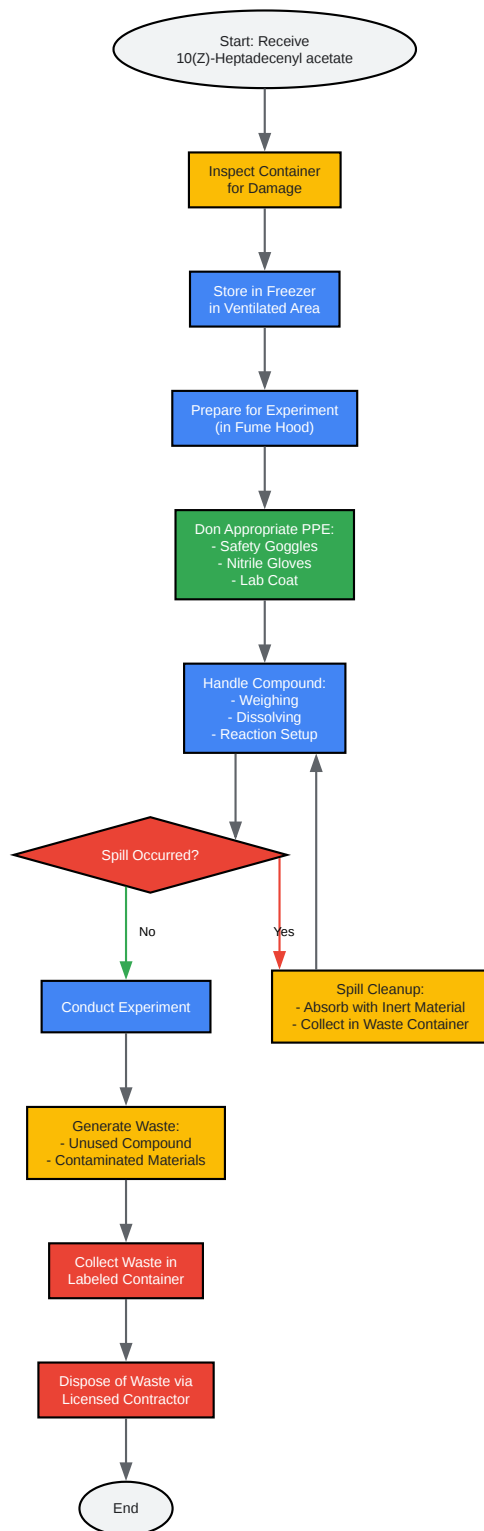
- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.

3. Disposal Method:

- Dispose of the chemical waste through a licensed chemical waste disposal company.
- The preferred method of disposal is typically controlled incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
- Do not discharge to sewer systems or contaminate water, foodstuffs, or feed.[\[4\]](#)
- Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as chemical waste. The rinsed containers can then be disposed of as regular waste or recycled, depending on local regulations.[\[4\]](#)

Experimental Workflow Visualization

The following diagram outlines the key steps and decision points for the safe handling of **10(Z)-Heptadecenyl acetate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **10(Z)-Heptadecenyl Acetate**.

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